Application Notes and Protocols for the Quantification of (15R)-Bimatoprost

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Compound of Interest

Compound Name:	*(15R)-Bimatoprost*
CAS No.:	*1163135-92-9*
Cat. No.:	*B601881*

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These application notes provide detailed methodologies for the quantification of **(15R)-Bimatoprost**, a key diastereomeric impurity of the prostaglandin analog Bimatoprost. The following protocols are intended for researchers, scientists, and drug development professionals involved in the quality control and analysis of Bimatoprost in bulk drug substances and pharmaceutical formulations.

Introduction

Bimatoprost is a synthetic prostamide analog utilized for the reduction of intraocular pressure in patients with glaucoma and for the treatment of eyelash hypotrichosis.[1][2] As with any pharmaceutical compound, the monitoring and control of impurities are critical to ensure its safety, efficacy, and quality.[1] **(15R)-Bimatoprost** is a chiral impurity that can form during the synthesis of Bimatoprost.[3] High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) are the predominant analytical techniques for the detection and quantification of Bimatoprost and its related impurities.[1]

Analytical Methods Overview

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Several validated analytical methods have been developed for the quantification of Bimatoprost and its impurities, including **(15R)-Bimatoprost**. These methods are crucial for quality control during the manufacturing process and for stability testing of the final product. The primary methods employed are Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection and Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS).

Quantitative Data Summary

The following tables summarize the quantitative performance parameters of various analytical methods used for the analysis of Bimatoprost and its impurities.

Table 1: HPLC Methods for Bimatoprost and Impurities

Parameter	Method 1	Method 2	Method 3
Linearity Range	6 - 18 µg/mL	0.05 - 15 µg/mL	Not Specified
Correlation Coefficient (r^2)	0.999	0.9993	> 0.999
Limit of Detection (LOD)	Not Specified	0.0152 µg/mL	Not Specified
Limit of Quantitation (LOQ)	Not Specified	0.0461 µg/mL	Not Specified
Accuracy (% Recovery)	Not Specified	98.83 - 99.38%	Not Specified
Precision (% RSD)	< 2.0%	Intra-day: 0.11-0.28%, Inter-day: 0.13-0.35%	< 5.0%

Table 2: LC-MS/MS Methods for Bimatoprost Quantification

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Parameter	Method 1	Method 2
Linearity Range	0.25 - 50 ng/mL	0.2 - 500 pg/mL
Correlation Coefficient (r^2)	> 0.9992	0.994
Limit of Detection (LOD)	0.01 mg/kg	0.2 pg/mL
Limit of Quantitation (LOQ)	0.03 mg/kg	0.50 pg/mL
Accuracy (% Recovery)	Acceptable	Not Specified
Precision (% CV)	< 3.7%	< 6%

Experimental Protocols

Protocol 1: RP-HPLC Method for the Quantification of (15R)-Bimatoprost

This protocol describes a stability-indicating RP-HPLC method for the quantification of Bimatoprost and its chiral impurities, including **(15R)-Bimatoprost**, in bulk drug and ophthalmic solutions.[3]

1. Instrumentation and Materials

- HPLC system with a UV detector (e.g., Waters)[3]
- Analytical column: XBridge C18 (150mm x 4.6mm, 3.5µm)[3]
- Bimatoprost and **(15R)-Bimatoprost** reference standards
- Methanol (HPLC grade)[3]
- Acetonitrile (HPLC grade)[2]
- Acetic acid (analytical grade)[3]
- Deionized water[3]
- 0.45 µm membrane filters

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2. Chromatographic Conditions

- Mobile Phase: A mixture of water, methanol, and acetic acid in the ratio of 52:48:0.1 (v/v/v). [3]
- Flow Rate: 1.0 mL/min
- Column Temperature: 40 °C[3]
- Detection Wavelength: 210 nm[3]
- Injection Volume: 20 µL

3. Standard Solution Preparation

- Prepare a stock solution of Bimatoprost reference standard in the mobile phase.
- Prepare a stock solution of **(15R)-Bimatoprost** reference standard in the mobile phase.
- From the stock solutions, prepare a series of calibration standards by serial dilution to cover the desired concentration range.

4. Sample Preparation (Ophthalmic Solution)

- Accurately transfer a volume of the ophthalmic solution equivalent to a known concentration of Bimatoprost into a volumetric flask.
- Dilute to volume with the mobile phase.
- Filter the solution through a 0.45 µm membrane filter prior to injection.

5. Analysis

- Inject the standard solutions and sample solutions into the HPLC system.
- Record the chromatograms and integrate the peak areas for Bimatoprost and **(15R)-Bimatoprost**.

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- Construct a calibration curve by plotting the peak area of **(15R)-Bimatoprost** against its concentration for the standard solutions.
- Determine the concentration of **(15R)-Bimatoprost** in the sample solution from the calibration curve.

6. System Suitability

- The system suitability parameters should be evaluated. The tailing factor for the Bimatoprost peak should be less than 2.0, and the theoretical plates should be more than 2000.[2]

Protocol 2: UHPLC-MS/MS Method for the Quantification of Bimatoprost

This protocol outlines a sensitive UHPLC-MS/MS method for the quantification of Bimatoprost in biological matrices such as human plasma.[4]

1. Instrumentation and Materials

- UHPLC system coupled to a triple quadrupole mass spectrometer (e.g., SCIEX 7500 system)[4]
- Analytical column: Acquity BEH C8 reversed-phase column (150 x 2.1 mm, 1.7 µm)[5]
- Bimatoprost reference standard
- Internal Standard (IS) (e.g., Reserpine)[6]
- Acetonitrile (LC-MS grade)[5]
- Phosphoric acid solution (pH 3.5)[5]
- Human plasma (or other relevant biological matrix)

2. Chromatographic Conditions

- Mobile Phase A: Phosphoric acid solution (100 µL orthophosphoric acid in 1000 mL water, pH 3.5)[5]

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- Mobile Phase B: Acetonitrile[5]
- Gradient Elution:
  - 0-8.5 min: 20-30% B
  - 8.5-11 min: 30-50% B
  - 11-12 min: 50-95% B
  - 12-12.5 min: 95-20% B
  - 12.5-end: 20% B[5]
- Flow Rate: 0.7 mL/min[5]
- Injection Volume: 2 µL[5]

3. Mass Spectrometry Conditions

- Ionization Mode: Positive Electrospray Ionization (ESI+)[6]
- Multiple Reaction Monitoring (MRM) Transitions:
  - Bimatoprost: Quantifier 398.1 > 362.1, Qualifier 398.1 > 317.0[7]
- Optimize other MS parameters such as capillary voltage, desolvation temperature, and collision energy for maximum sensitivity.

4. Standard and Sample Preparation

- Standard Stock Solution: Prepare a stock solution of Bimatoprost (e.g., 0.50 mg/mL) in a suitable solvent like methanol.[5]
- Calibration Standards: Prepare calibration standards by spiking known amounts of Bimatoprost into the blank biological matrix.
- Sample Preparation (Liquid-Liquid Extraction):

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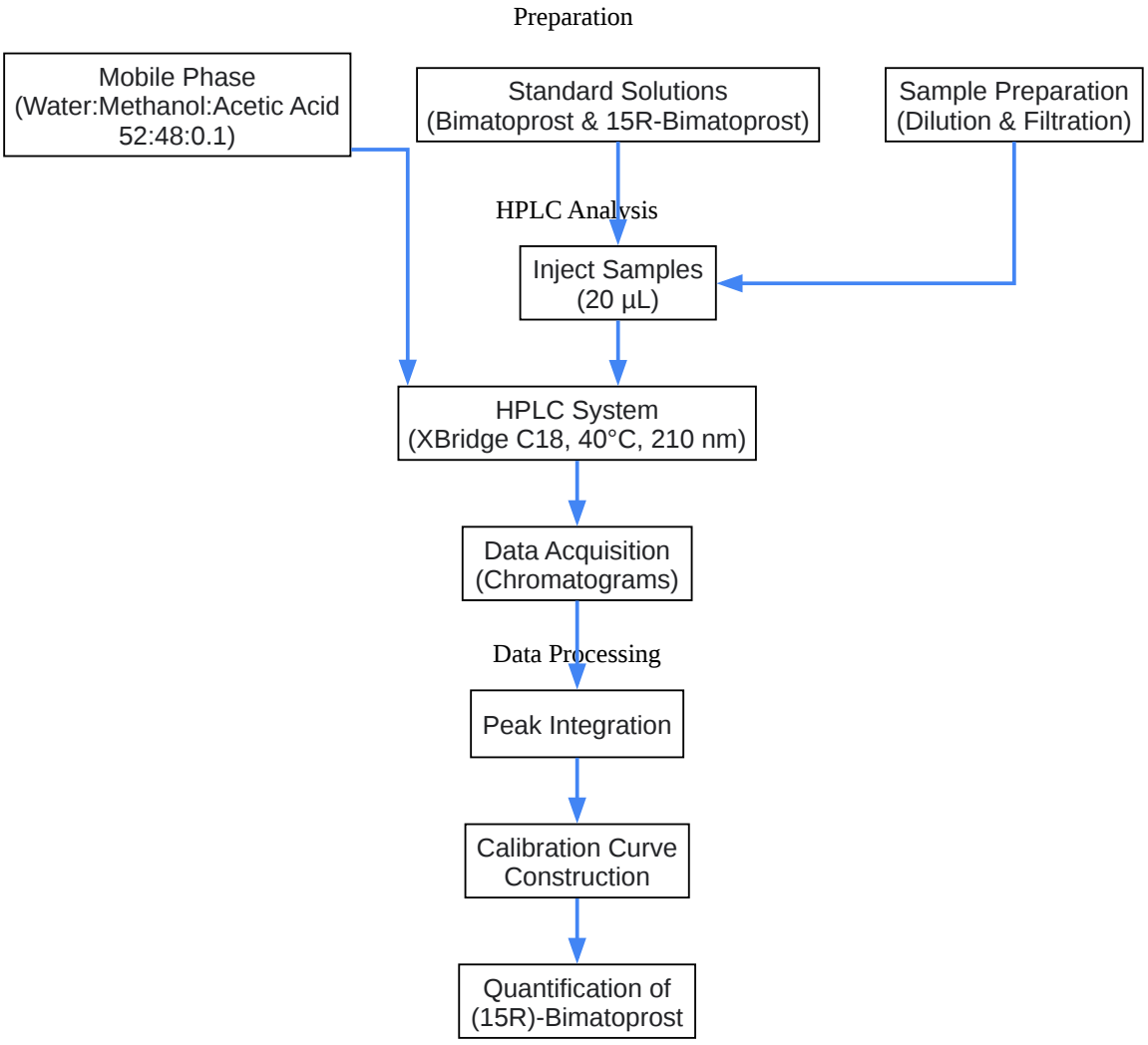
- To 400 µL of human plasma, add the internal standard.[4]
- Perform a liquid-liquid extraction with a suitable organic solvent.
- Evaporate the organic layer to dryness and reconstitute the residue in the mobile phase.

5. Analysis and Quantification

- Inject the prepared standards and samples into the UHPLC-MS/MS system.
- Acquire data in MRM mode.
- Quantify Bimatoprost by calculating the peak area ratio of the analyte to the internal standard and comparing it to the calibration curve.

Experimental Workflows

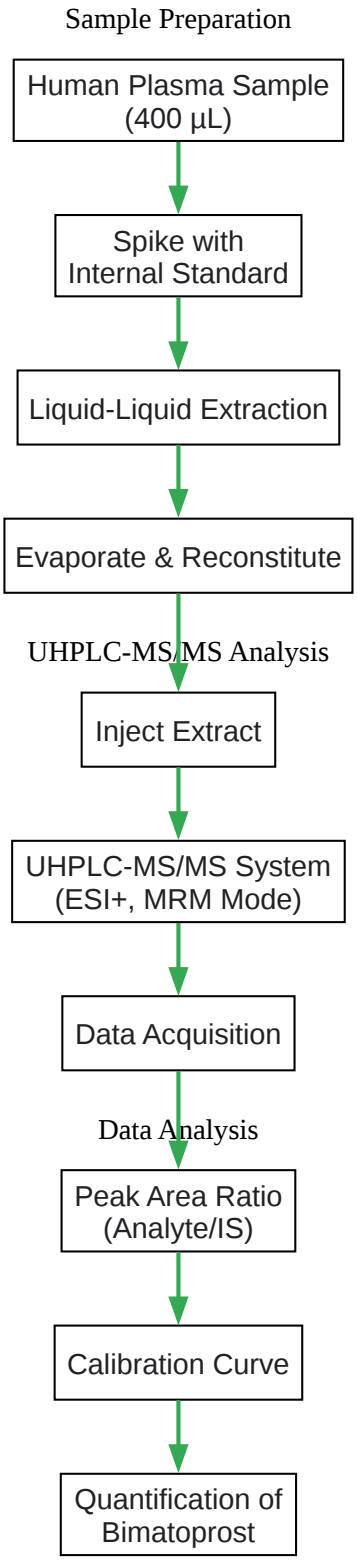
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Caption: Workflow for **(15R)-Bimatoprost** quantification by RP-HPLC.

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Caption: Workflow for Bimatoprost quantification by UHPLC-MS/MS.

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References

- 1. veeprho.com [veeprho.com]
- 2. jchps.com [jchps.com]
- 3. researchgate.net [researchgate.net]
- 4. sciex.com [sciex.com]
- 5. bocsci.com [bocsci.com]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]

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